

Personal protective equipment for handling 3-Formyl-4-methoxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Formyl-4-methoxyphenylboronic acid

Cat. No.: B055659

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Essential Safety and Handling Guide for 3-Formyl-4-methoxyphenylboronic acid

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **3-Formyl-4-methoxyphenylboronic acid**.

Chemical Profile:

Property	Value
Chemical Name	3-Formyl-4-methoxyphenylboronic acid
CAS Number	121124-97-8
Molecular Formula	C ₈ H ₉ BO ₄
Appearance	Off-white powder[1]
Melting Point	214-217 °C[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **3-Formyl-4-methoxyphenylboronic acid**.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield. [2] [3] [4] [5]	To protect against splashes and dust, which can cause serious eye irritation. [6] [7] [8]
Hand Protection	Chemically resistant gloves (e.g., nitrile). [3] [4] [6] [9]	To prevent skin contact, which can cause irritation. [6] [7]
Body Protection	Laboratory coat. A chemical-resistant apron is recommended for larger quantities. [6] [9]	To protect the skin from accidental spills.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if dust or aerosols are generated. [2] [3] [5] [6]	To prevent irritation of the respiratory tract. [6] [7] [8]

Operational and Handling Plan

Safe handling practices are critical to minimizing risk in the laboratory.

Engineering Controls:

- Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[10\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)

Handling Procedures:

- Before handling, ensure all required PPE is donned correctly.[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[10\]](#)
- Use non-sparking tools to prevent ignition.[\[3\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)
- Keep the container away from heat and sources of ignition.[\[7\]](#)

Spill and Disposal Plan

In the event of a spill or for routine disposal, follow these procedures to ensure safety and environmental compliance.

Spill Response:

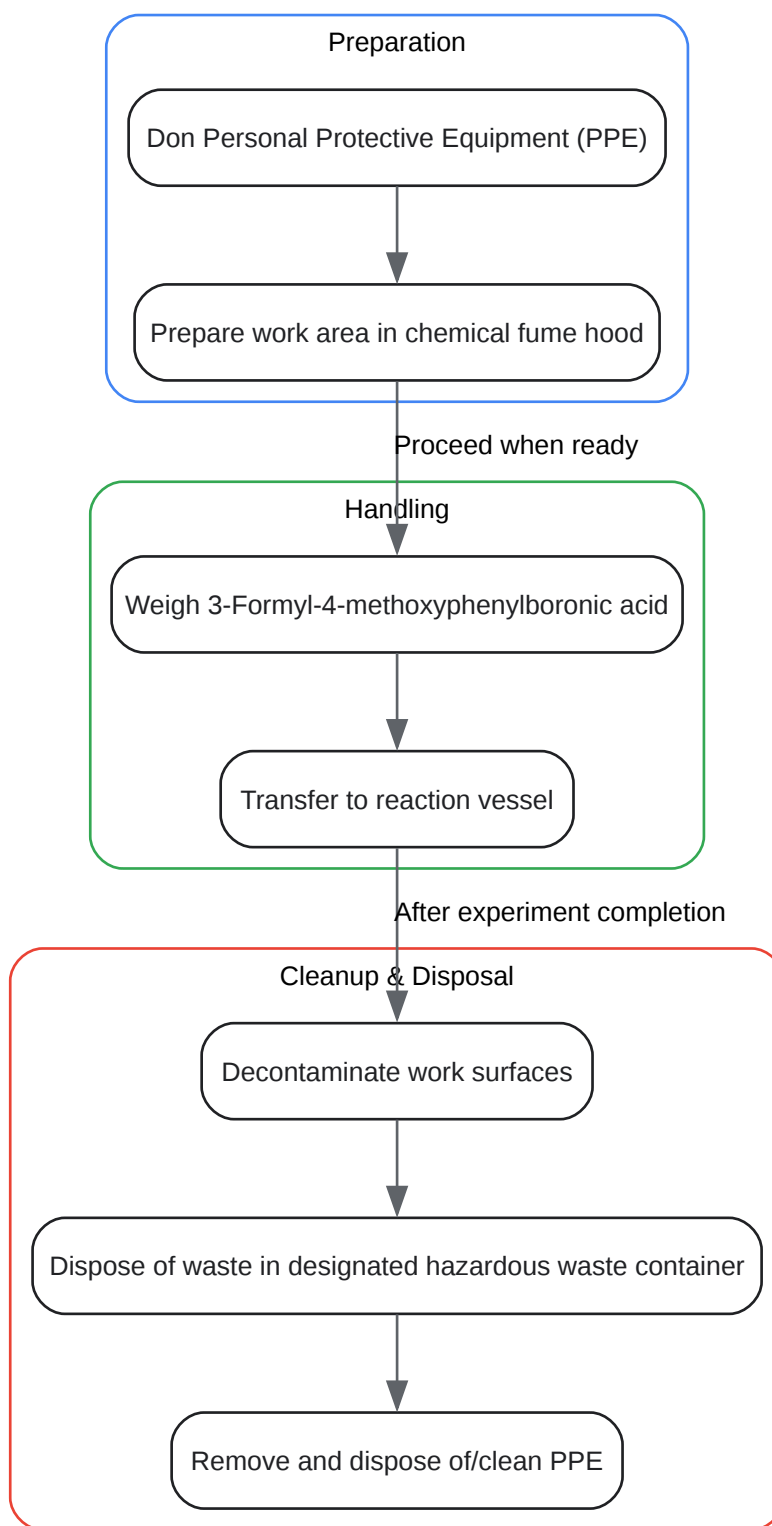
- Evacuate: Evacuate personnel from the immediate spill area.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[10\]](#)
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[\[6\]](#)[\[7\]](#)
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.[\[6\]](#)
- Report: Report the spill to the appropriate safety personnel.[\[6\]](#)

Waste Disposal:

- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Do not empty into drains or release into the environment.[\[7\]](#)[\[10\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-Formyl-4-methoxyphenylboronic acid** in a laboratory setting.



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Caption: Workflow for handling **3-Formyl-4-methoxyphenylboronic acid**.

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